

Application Note: 4-Oxopiperidine-1-sulfonyl Chloride in Divergent Library Synthesis

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Oxopiperidine-1-sulfonyl chloride

Cat. No.: B13270526

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Introduction: The Power of Orthogonal Scaffolds

In modern medicinal chemistry, the demand for Fsp³-rich scaffolds that offer multiple vectors for diversification is critical. **4-Oxopiperidine-1-sulfonyl chloride** (CAS: 1822788-67-9) represents a high-value "linchpin" building block. It uniquely combines a highly reactive electrophilic sulfonyl handle (for sulfonamide/sulfamide formation) with a versatile ketone handle (for reductive amination, spirocyclization, or olefination).

This guide details the strategic application of this building block to generate diverse sulfamide-linked piperidine libraries, a structural motif increasingly prevalent in inhibitors of GPCRs, ion channels, and enzymes (e.g., nsP2 helicase inhibitors).

Key Chemical Attributes[1][2][3][4][5][6][7][8][9][10]

- Chemical Name: **4-Oxopiperidine-1-sulfonyl chloride**[1][2][3]
- Functional Class: Cyclic Sulfamoyl Chloride
- CAS Number: 1822788-67-9[1]

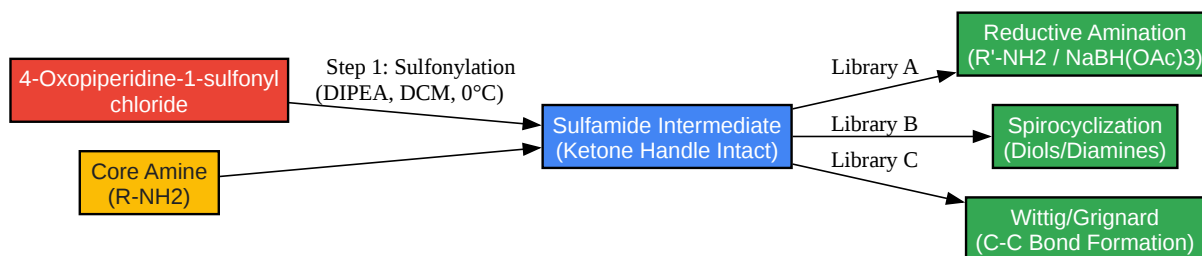
- Molecular Formula: $C_5H_8ClNO_3S$
- Reactivity Profile:
 - Sulfonyl Chloride (): Hard electrophile, highly reactive toward primary/secondary amines and alcohols.
 - Ketone (): Electrophilic center susceptible to nucleophilic addition, reductive amination, or ketalization.

Strategic Workflow: The "Link-then-Grow" Approach

The utility of this building block lies in its stepwise orthogonality. The sulfonyl chloride is reacted first (typically) to anchor the scaffold to a core pharmacophore, leaving the ketone intact for late-stage diversification.

Workflow Visualization

The following diagram illustrates the divergent synthesis pathways available from this single precursor.



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Figure 1: Divergent synthesis workflow utilizing the dual-reactivity of the 4-oxopiperidine scaffold.

Experimental Protocols

Protocol A: Synthesis of the Reagent (In-situ Generation)

Note: While commercially available, in-situ generation ensures maximum activity as sulfamoyl chlorides are moisture-sensitive.

Objective: Generate **4-oxopiperidine-1-sulfonyl chloride** from 4-piperidone HCl.

Reagents:

- 4-Piperidone monohydrate hydrochloride (1.0 eq)
- Sulfuryl chloride () (1.2 eq)
- Triethylamine (TEA) or DIPEA (2.5 eq)
- Dichloromethane (DCM), anhydrous

Procedure:

- Setup: Flame-dry a round-bottom flask and purge with . Add 4-piperidone HCl (10 mmol) and anhydrous DCM (50 mL).
- Base Addition: Cool to -20°C (ice/salt bath). Add TEA (25 mmol) dropwise over 15 min. The amine salt will free-base and dissolve/suspend.
- Sulfonylation: Add sulfuryl chloride (12 mmol) dropwise via syringe pump or addition funnel over 30 min. Caution: Exothermic; gas evolution () possible.
- Reaction: Stir at -20°C for 1 h, then warm to 0°C for 1 h.

- Validation: Aliquot 50 μL into MeOH (quench). Analyze by LCMS. You should see the methyl sulfamate adduct () or the hydrolyzed sulfonic acid.
- Workup (Optional): For immediate use, use the solution directly (Protocol B). To isolate, wash rapidly with ice-cold 1M HCl, dry over , and concentrate in vacuo at $<30^{\circ}\text{C}$. Store at -20°C under Argon.

Protocol B: Scaffold Anchoring (Sulfamide Synthesis)

Objective: Couple the building block to a primary amine ().

Mechanism: Nucleophilic substitution at the sulfur atom. The reaction is -like.

Procedure:

- Preparation: Dissolve the target amine (, 1.0 eq) and TEA (1.5 eq) in anhydrous DCM (0.1 M). Cool to 0°C .^[4]
- Addition: Add **4-oxopiperidine-1-sulfonyl chloride** (1.1 eq) (dissolved in minimal DCM) dropwise.
- Incubation: Warm to Room Temperature (RT) and stir for 2–4 hours.
 - Monitoring: TLC (EtOAc/Hex) or LCMS. Look for the disappearance of the amine.
- Quench: Add saturated solution.
- Isolation: Extract with DCM (3x). Wash organics with Brine.^[4] Dry () and concentrate.^[5]

- Purification: Flash chromatography (typically 0-50% EtOAc in Hexanes). The product is a stable 4-oxo-1-piperidinesulfonamide.

Protocol C: Late-Stage Diversification (Reductive Amination)

Objective: Functionalize the ketone handle to create a tertiary amine library.

Procedure:

- Imine Formation: Dissolve the ketone intermediate (from Protocol B) in DCE (1,2-dichloroethane). Add the diversity amine (, 1.2 eq) and Acetic Acid (1.0 eq). Stir at RT for 1 hour.
- Reduction: Add Sodium Triacetoxyborohydride (, 1.5 eq) in one portion.
- Reaction: Stir at RT overnight (12–16 h).
- Workup: Quench with saturated . Extract with DCM.
- Result: A 1,4-disubstituted piperidine with a sulfamide linker.

Data Summary & Troubleshooting

Parameter	Optimal Condition	Common Pitfall
Temperature (Step 1)	-20°C to 0°C	Above 0°C leads to decomposition and polymerization of the reagent.
Base Choice	TEA or DIPEA	Pyridine can sometimes form stable acyl-pyridinium salts that are hard to remove.
Stoichiometry	1.1 eq Sulfonyl Chloride	Excess chloride can lead to bis-sulfonylation if the amine is not hindered.
Water Tolerance	Strictly Anhydrous	Moisture hydrolyzes the -SO ₂ Cl to -SO ₃ H (sulfonic acid), which is inactive.

Stability Note

The sulfamoyl chloride moiety is less stable than a standard aryl sulfonyl chloride. It should be used within 24 hours of generation or stored strictly at -20°C. If the reagent turns from white/yellow solid to a dark oil, it has decomposed.

References

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- To cite this document: BenchChem. [Application Note: 4-Oxopiperidine-1-sulfonyl Chloride in Divergent Library Synthesis]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13270526/docs#application-note-4-oxopiperidine-1-sulfonyl-chloride-in-divergent-library-synthesis\]](https://www.benchchem.com/product/b13270526/docs#application-note-4-oxopiperidine-1-sulfonyl-chloride-in-divergent-library-synthesis)

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